

Commercial availability and suppliers of 2-Tetradecyne

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Tetradecyne

Cat. No.: B15492276

[Get Quote](#)

2-Tetradecyne: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **2-Tetradecyne**, including its chemical properties, potential synthesis routes, and analytical data. Notably, direct commercial availability of **2-Tetradecyne** is limited, suggesting a need for custom synthesis for research and development purposes.

Commercial Availability and Suppliers

As of late 2025, **2-Tetradecyne** (CAS No. 638-57-3) does not appear to be readily available from major commercial chemical suppliers. Extensive searches of chemical supplier databases and online marketplaces have primarily yielded results for the structurally related but chemically distinct compound, 2-Tetradecene. While some platforms list "tetradec-2-yne," specific commercial sources for this isomer remain unconfirmed.

This lack of off-the-shelf availability indicates that researchers requiring **2-Tetradecyne** will likely need to pursue custom synthesis. Several chemical manufacturing organizations specialize in the custom synthesis of non-standard laboratory chemicals.

Potential Custom Synthesis Suppliers

Researchers seeking to obtain **2-Tetradecyne** can contact companies that offer custom chemical synthesis services. When inquiring, it is crucial to provide the CAS number (638-57-3)

and desired quantity and purity.

Table 1: Potential Custom Synthesis Service Providers

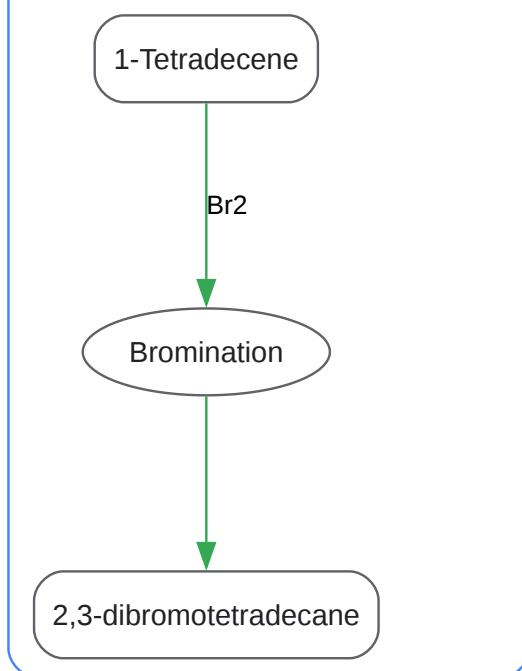
Company Type	Service	Notes
Custom Synthesis Specialists	Organic synthesis of non-catalog compounds	Provide detailed specifications for quotation.
Contract Research Organizations (CROs)	Chemical synthesis and process development	Often equipped for multi-step syntheses and scale-up.

Synthesis of 2-Tetradecyne: A Plausible Experimental Protocol

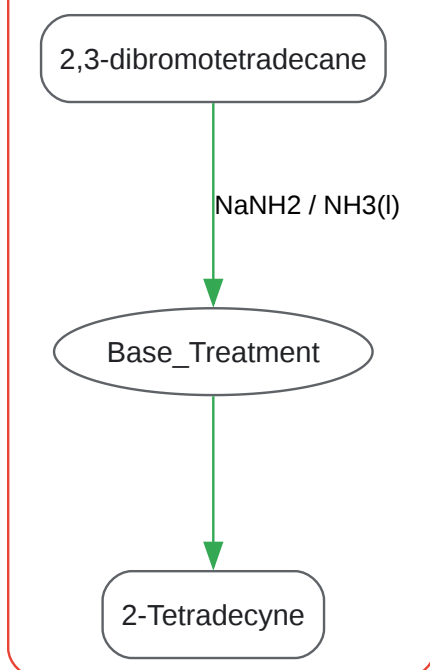
Given the absence of commercially available **2-Tetradecyne**, a viable synthetic approach is the double dehydrohalogenation of a suitable dihaloalkane precursor.^{[1][2][3][4]} This common method for alkyne synthesis can be adapted for the preparation of **2-Tetradecyne**. A potential starting material would be 2,2-dibromotetradecane or 2,3-dibromotetradecane.

Proposed Synthesis Workflow

Synthesis of 2,3-dibromotetradecane



Double Dehydrohalogenation

[Click to download full resolution via product page](#)

Caption: Proposed two-step synthesis of **2-Tetradecyne** from 1-Tetradecene.

Step-by-Step Methodology

- Bromination of 1-Tetradecene:** 1-Tetradecene is reacted with bromine (Br_2) in an inert solvent, such as dichloromethane, to yield 2,3-dibromotetradecane. This reaction is a standard electrophilic addition of a halogen to an alkene.
- Double Dehydrohalogenation:** The resulting 2,3-dibromotetradecane is then subjected to a double elimination reaction using a strong base.^{[1][2][3]} Sodium amide (NaNH_2) in liquid ammonia is a common and effective reagent for this transformation.^[3] The strong base abstracts two protons and eliminates two bromide ions, forming the triple bond of **2-Tetradecyne**.
- Work-up and Purification:** Following the reaction, an aqueous work-up is necessary to neutralize the reaction mixture and remove inorganic byproducts. The crude **2-Tetradecyne** can then be purified using standard laboratory techniques such as distillation or column chromatography.

Physicochemical and Spectroscopic Data

While experimental data for **2-Tetradecyne** is not widely published, the NIST Chemistry WebBook provides some key information.^[5]

Table 2: Physicochemical Properties of **2-Tetradecyne**

Property	Value	Source
CAS Number	638-60-8	NIST ^[5]
Molecular Formula	$\text{C}_{14}\text{H}_{26}$	NIST ^[5]
Molecular Weight	194.36 g/mol	NIST ^[5]
IUPAC Name	Tetradec-2-yne	NIST ^[5]

Spectroscopic Data

The NIST WebBook provides mass spectrometry and gas chromatography data for a compound identified as 2-C₁₄H₂₆ with the CAS number 638-60-8, which corresponds to **2-Tetradecyne**.^[5]

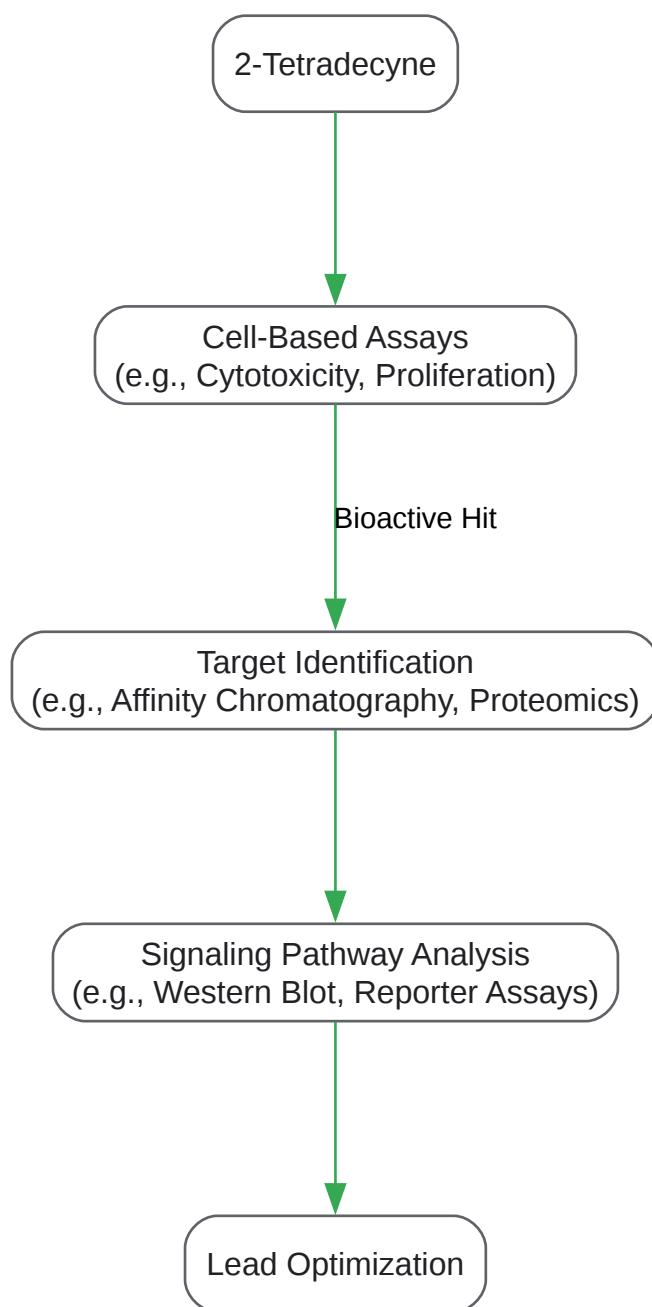
- Mass Spectrum (Electron Ionization): The mass spectrum would be a key analytical tool for confirming the identity of synthesized **2-Tetradecyne**.
- Gas Chromatography: Retention indices for gas chromatography are also available, which can be used for the identification and purity assessment of the compound.[5]

Potential Applications in Research and Drug Development

Alkynes are versatile functional groups in organic chemistry and have been utilized in various research areas, including drug development. The presence of the alkyne moiety in **2-Tetradecyne** allows for a range of chemical transformations.

Potential Signaling Pathway Involvement (Hypothetical)

While no specific signaling pathways involving **2-Tetradecyne** have been documented, long-chain hydrocarbons and their derivatives can interact with cellular membranes and various receptor systems. A hypothetical workflow for investigating the biological activity of **2-Tetradecyne** is presented below.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the biological evaluation of **2-Tetradecyne**.

In conclusion, while **2-Tetradecyne** is not a readily available commercial product, its synthesis is achievable through established chemical methods. For researchers in need of this compound, partnering with a custom synthesis provider is the most practical approach. The information provided in this guide serves as a foundational resource for the procurement and potential application of **2-Tetradecyne** in scientific research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. youtube.com [youtube.com]
- 5. 2-C14H26 [webbook.nist.gov]
- To cite this document: BenchChem. [Commercial availability and suppliers of 2-Tetradecyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15492276#commercial-availability-and-suppliers-of-2-tetradecyne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com